

Personal protective equipment for handling Furegrelate Sodium

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Compound of Interest

Compound Name: Furegrelate Sodium

Cat. No.: B1260747

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Essential Safety and Handling Guide for Furegrelate Sodium

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **Furegrelate Sodium**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure research environment.

Hazard Identification and Personal Protective Equipment (PPE)

Furegrelate Sodium is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[1] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields.[1][2][3]	Protects eyes from dust, aerosols, and splashes.
Hand Protection	Protective gloves (e.g., nitrile).[1][2][3]	Prevents direct skin contact. Gloves should be inspected before use and changed immediately upon contamination.[4]
Body Protection	Impervious laboratory coat or clothing.[1][2][3]	Protects skin from accidental spills and contamination.
Respiratory Protection	A suitable respirator should be used when dust or aerosols may be generated.[1][3]	Prevents inhalation of harmful particles. Use should be in accordance with institutional respiratory protection programs.[4]

Occupational Exposure Limits

There are currently no established occupational exposure limit values for **Furegrelate Sodium**. [1][3] It is crucial to handle this compound in a well-ventilated area, preferably within a fume hood, to minimize potential exposure.[1]

Compound	Occupational Exposure Limit
Furegrelate Sodium	No data available

Safe Handling and Storage Protocols

Handling:

- Avoid contact with skin, eyes, and clothing.[2]
- Prevent the formation of dust and aerosols.[1][2][3]

- Use only in areas equipped with adequate exhaust ventilation.[1][3]
- Do not eat, drink, or smoke in areas where the chemical is handled.[1]
- Wash hands thoroughly after handling the substance.[1]

Storage:

- Keep the container tightly sealed.[1]
- Store in a cool, well-ventilated area away from direct sunlight.[1]
- Recommended storage temperature is -20°C for the powder form.[1]
- Incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[1][2]

Emergency and First Aid Procedures

Immediate action is critical in the event of exposure. Always ensure that a safety shower and eyewash station are readily accessible.[1][3]

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2] Remove contact lenses if present and easy to do. Seek prompt medical attention.[1]
Skin Contact	Remove contaminated clothing and shoes immediately.[1] Rinse the affected skin area thoroughly with plenty of water for at least 15 minutes.[2] Call a physician if irritation develops.[1]
Inhalation	Move the individual to fresh air immediately.[1] [2] If breathing is difficult, provide respiratory support. Do not use mouth-to-mouth resuscitation.[1] Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting.[1] Wash out the mouth with water.[1] If the person is conscious, have them drink plenty of water.[2] Call a poison center or physician if you feel unwell.[1]

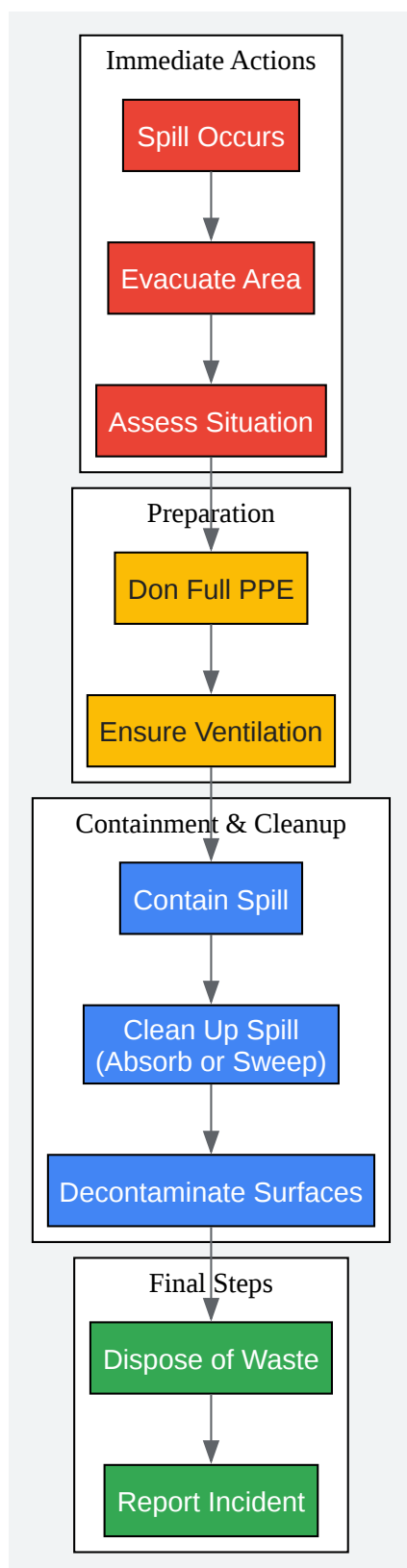
Accidental Release and Spill Cleanup Plan

In the event of a spill, follow these steps to ensure safe containment and cleanup.

Operational Plan:

- Evacuate: Evacuate non-essential personnel from the spill area.[1]
- Ventilate: Ensure the area is well-ventilated.
- Wear PPE: Don full personal protective equipment as specified in Section 1 before entering the area.[1]

- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[\[1\]](#)
- Cleanup:
 - For solid spills: Carefully sweep up and shovel the material into a suitable, labeled container for disposal.[\[2\]](#) Avoid creating dust.[\[2\]](#)
 - For solutions: Absorb the spill with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[\[1\]](#)
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Disposal: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.[\[1\]](#)



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Caption: Workflow for **Furegrelate Sodium** Spill Response.

Waste Disposal Plan

All waste containing **Furegrelate Sodium**, including contaminated materials from spill cleanups, must be treated as hazardous waste.

Disposal Protocol:

- Characterize Waste: Fully characterize the waste as required by regulations.
- Containerize: Collect waste in a compatible, properly sealed, and clearly labeled container.
[5]
- Segregate: Do not mix **Furegrelate Sodium** waste with non-hazardous waste.[5]
- Arrange Pickup: Dispose of the contents and container through an approved waste disposal plant or licensed hazardous waste management company, in accordance with all local, regional, and national regulations.[1]

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